

# Primary Research Application and Experimental Protocol

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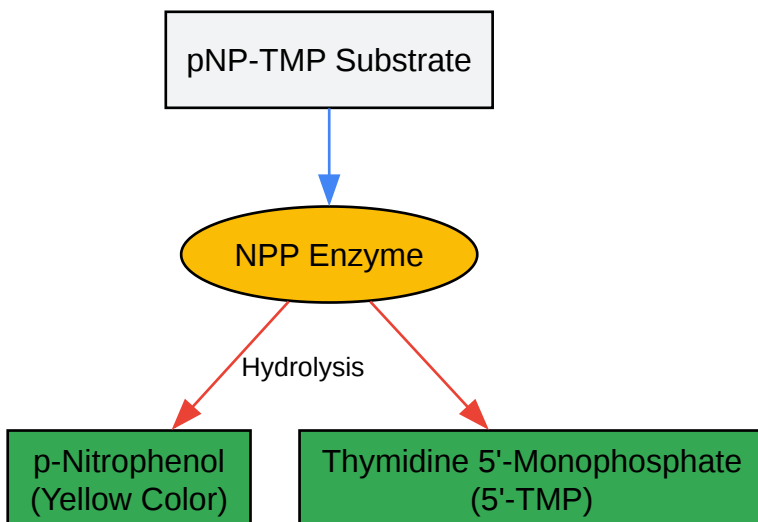
## Compound Focus: pNP-TMP

CAS No.: 16562-50-8

Cat. No.: S1513704

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**pNP-TMP** serves as a critical tool for enzymology studies, particularly for the **identification and characterization of NPP inhibitors**, which is relevant in drug discovery [1]. The following diagram illustrates the core experimental workflow and the underlying enzymatic reaction.



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*Experimental workflow: NPP enzyme hydrolyzes **pNP-TMP**, releasing detectable p-Nitrophenol.*

## Detailed Capillary Electrophoresis (CE) Method

A highly sensitive CE method has been developed to monitor NPP activity using **pNP-TMP**. This method is over **8-fold more sensitive** than conventional spectrophotometric assays [1].

Key steps of the protocol are summarized below:

Protocol Step	Specific Parameters & Conditions
Capillary	Fused-silica, 20 cm effective length × 75.5 µm id, dynamically coated [1]
Injection	Electrokinetic injection for 60 seconds [1]
Separation Buffer	70 mM phosphate buffer containing 0.002% polybrene, pH 9.2 [1]
Separation Conditions	Constant current of -80 µA, capillary temperature maintained at 15°C [1]
Detection	Ultraviolet (UV) detection at 400 nm [1]
Internal Standard	2-Methyl-4,6-dinitrophenol (Dinitrocresol) for precise quantification [1]
Assay Performance	Limit of Detection (LOD): 137 nM; Limit of Quantification (LOQ): 415 nM [1]

## Practical Research Considerations

- **Salt Forms for Use:** The compound is commonly available as ammonium or sodium salts to improve solubility and stability in aqueous solutions [2] [3] [4].
- **Commercial Availability:** Several suppliers offer **pNP-TMP** for research purposes, including Santa Cruz Biotechnology, Biosynth AG, and Creative Enzymes [3] [4].

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## References

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